

1-Methylindoline safety, handling, and MSDS information

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Compound of Interest

Compound Name: 1-Methylindoline

Cat. No.: B1632755

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An In-depth Technical Guide to the Safe Handling of **1-Methylindoline** for Research and Development

Introduction: Understanding 1-Methylindoline

1-Methylindoline (CAS No. 824-21-5) is a heterocyclic building block integral to various fields of chemical research, particularly in pharmaceutical and agrochemical synthesis.[1] As a derivative of indoline, its structural motif is a precursor for more complex, biologically active molecules.[1] Given its utility and reactivity, a comprehensive understanding of its safety profile and handling requirements is paramount for professionals in research and drug development. This guide provides an in-depth, experience-driven framework for the safe handling, storage, and emergency management of **1-Methylindoline**, ensuring a secure laboratory environment.

Section 1: Core Hazard Identification and Risk Assessment

The foundational step in safe chemical handling is a thorough understanding of the potential hazards. **1-Methylindoline** is classified as a hazardous substance, and its primary risks involve irritation to the skin, eyes, and respiratory system, along with combustibility.[2]

Globally Harmonized System (GHS) Classification

The GHS provides a standardized approach to hazard communication. The classification for **1-Methylindoline** necessitates careful attention to its warnings.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	GHS02 (Flame)	Warning	H227: Combustible liquid[2][3]
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation[2][3]
Serious Eye Damage/Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation[2][3]
Specific Target Organ Toxicity	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation[2][3]

Primary Routes of Exposure and Health Effects

- Inhalation: Vapors or mists can irritate the respiratory tract, leading to coughing or shortness of breath.[4] All work should be conducted in a well-ventilated area to mitigate this risk.[4]
- Skin Contact: Direct contact causes skin irritation.[5] Prolonged exposure should be avoided, and contaminated clothing must be removed immediately.
- Eye Contact: The most significant immediate hazard is serious eye irritation upon contact with the liquid or its vapors.[4][5]
- Ingestion: While less common in a laboratory setting, ingestion may be harmful.[6]

It is crucial to note that the toxicological properties of **1-Methylindoline** have not been fully investigated, warranting a cautious approach that treats the substance with a high degree of respect.[7][8]

Section 2: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, combining engineering solutions with appropriate personal protective equipment. The causality is clear: by controlling the laboratory environment and protecting the individual, we minimize the potential for hazardous exposure.

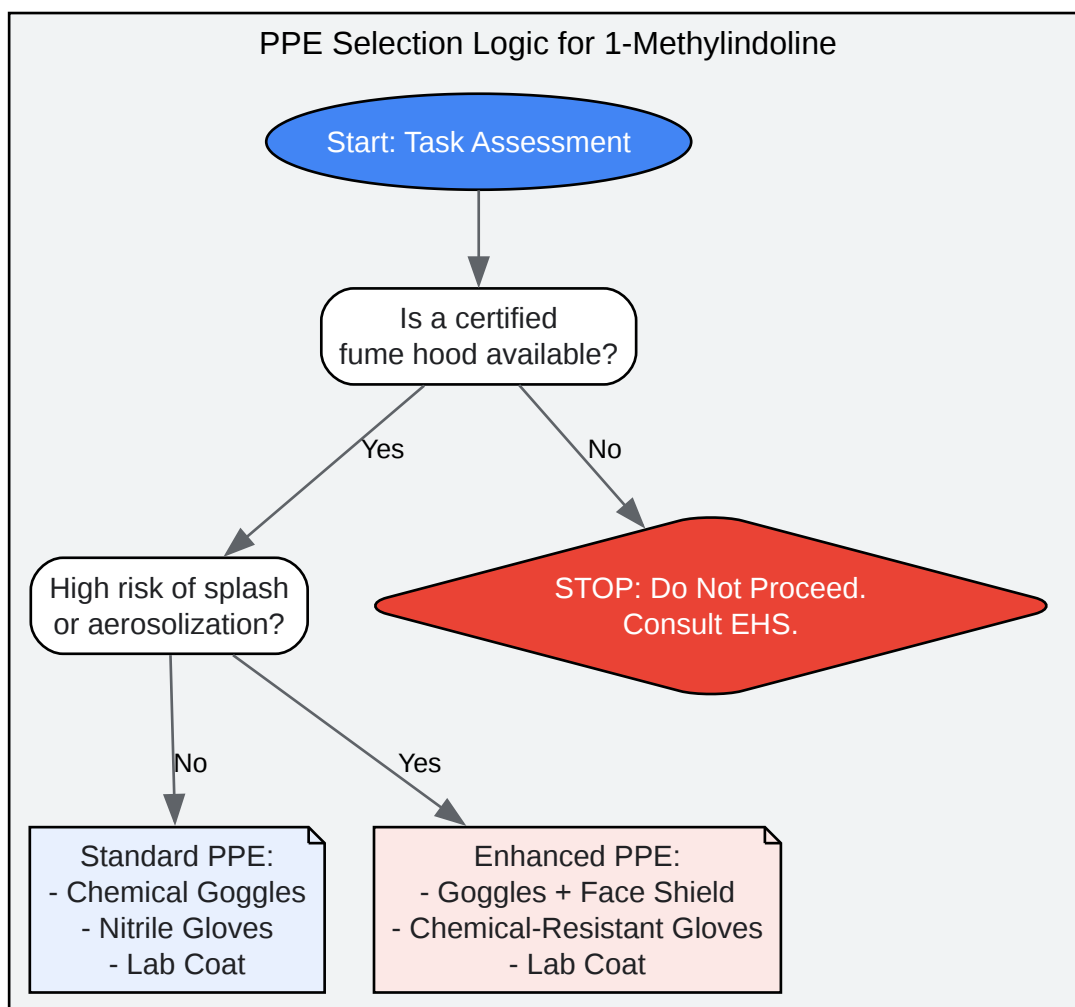
Engineering Controls

The primary engineering control for handling **1-Methylindoline** is a certified chemical fume hood.^[4] This is non-negotiable. The fume hood contains vapors and prevents them from entering the laboratory workspace, directly addressing the inhalation hazard.^[4] Furthermore, an eyewash station and a safety shower must be readily accessible and in close proximity to the workstation.^[9]

Personal Protective Equipment (PPE) Protocol

The selection of PPE is not merely a checklist; it's a risk-based assessment of the planned procedure.

- **Eye and Face Protection:** Chemical safety goggles are mandatory.^[9] If there is a significant risk of splashing, a face shield should be worn in addition to goggles. This is based on OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[9]
- **Skin Protection:**
 - **Gloves:** Wear appropriate chemical-resistant gloves. Nitrile gloves are a common choice, but it is best practice to consult a glove compatibility chart for the specific substance and the duration of contact.
 - **Lab Coat:** A flame-retardant lab coat should be worn and kept buttoned to protect against accidental skin contact.
- **Respiratory Protection:** Under normal use conditions within a functioning fume hood, respiratory protection is not typically required.^[9] However, in the case of a large spill or a failure of ventilation, a respirator with an appropriate cartridge should be used by trained personnel.^[10]



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Caption: PPE selection workflow based on risk assessment.

Section 3: Safe Handling and Storage Protocols

Adherence to standardized protocols is the cornerstone of laboratory safety. These steps are designed as a self-validating system to ensure safety at every stage of use.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Confirm the fume hood is operational and the sash is at the appropriate height.

- Aliquotting: When transferring **1-Methylindoline**, use a glass syringe or a calibrated pipette. To minimize vapor release, work deliberately and away from the front of the fume hood.
- Reaction Setup: If adding to a reaction, do so slowly to control any potential exothermic events. Ensure the reaction vessel is properly secured.
- Post-Handling: Tightly cap the source container immediately after use.[\[4\]](#)
- Decontamination: Wipe down the work surface in the fume hood with an appropriate solvent. Remove gloves using a technique that avoids skin contamination and dispose of them in the designated hazardous waste container.[\[7\]](#)
- Hygiene: Wash hands thoroughly with soap and water after the procedure is complete, even though gloves were worn.[\[4\]](#)

Storage Requirements

Proper storage is critical for maintaining chemical integrity and preventing hazardous situations.

- Container: Keep the container tightly closed in a dry place.[\[4\]](#)[\[7\]](#)
- Temperature: Store in a cool, well-ventilated area, away from heat and sources of ignition.[\[4\]](#) Some suppliers recommend refrigeration (2-8°C).[\[11\]](#)[\[12\]](#)
- Incompatibilities: Store separately from strong oxidizing agents.[\[7\]](#)[\[9\]](#)
- Light Sensitivity: The compound is noted to be light-sensitive, so storage in an amber or opaque container is advisable.[\[7\]](#)[\[9\]](#)

Section 4: Emergency Procedures

Preparedness is key to mitigating the impact of an accident. All personnel must be familiar with these procedures.

First-Aid Measures

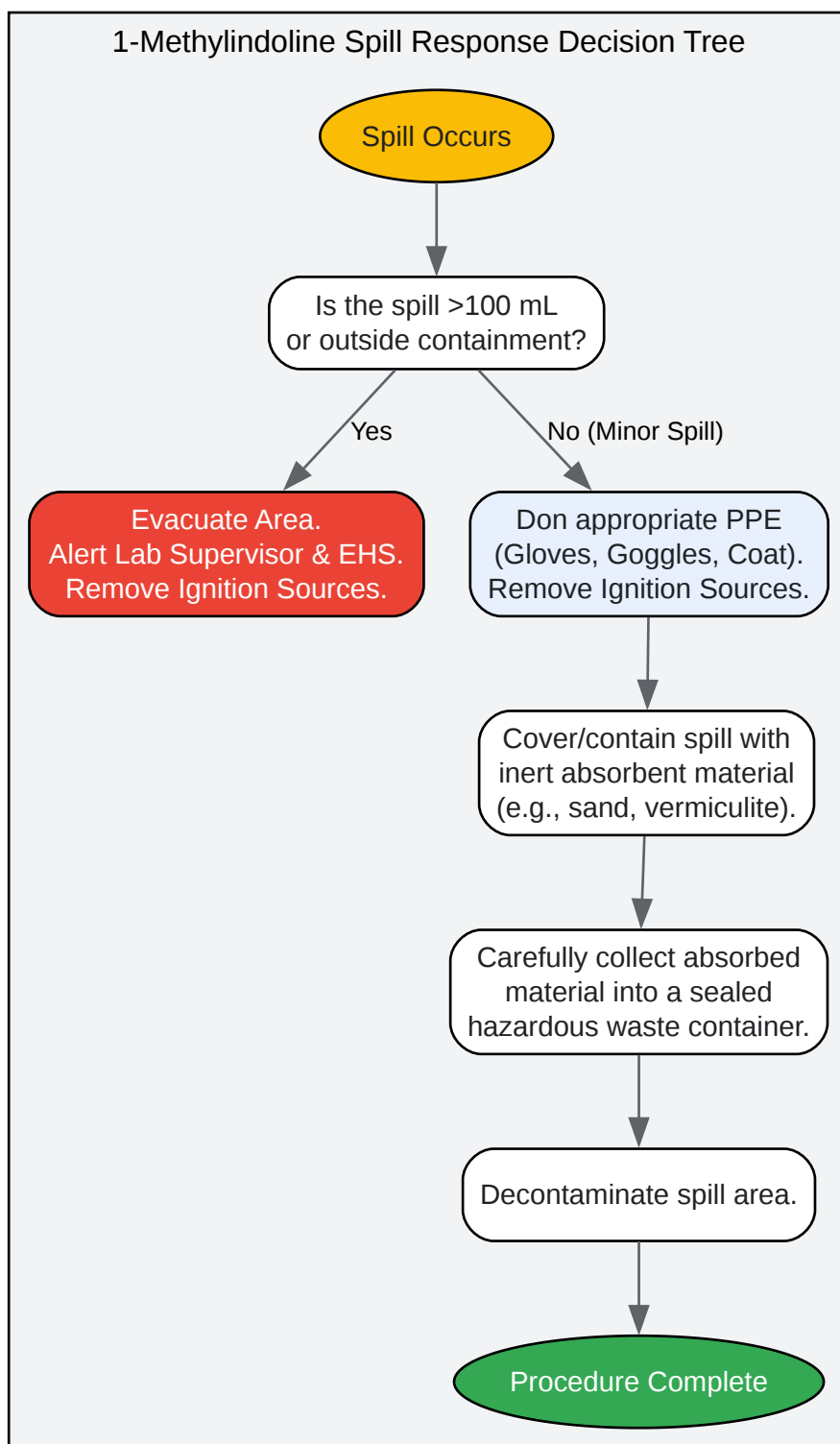
- Inhalation: Immediately move the affected person to fresh air and keep them comfortable for breathing.[\[7\]](#)[\[9\]](#) If breathing is difficult or stops, provide artificial respiration.[\[7\]](#) Seek medical

attention.[7][9]

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water.[7][9] If skin irritation occurs, get medical advice.[4]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[7][9] Remove contact lenses if present and easy to do so.[4][9] Continue rinsing and seek immediate medical attention.[7][9]
- Ingestion: Clean the mouth with water.[7][9] Do NOT induce vomiting.[5] Never give anything by mouth to an unconscious person and seek immediate medical attention.[5]

Accidental Release (Spill) Protocol

- Evacuate & Alert: Alert personnel in the immediate area. For a large spill, evacuate the lab and contact the institutional safety office.
- Control Ignition Sources: Remove all sources of ignition from the area.
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Contain & Absorb: For minor spills, use an inert absorbent material like sand, silica gel, or a universal binder to soak up the liquid.[7][9]
- Collect & Dispose: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[4]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the laboratory supervisor.



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Caption: Decision workflow for responding to a chemical spill.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[7\]](#)[\[9\]](#)
- Specific Hazards: Keep the product and empty containers away from heat and ignition sources.[\[9\]](#) Hazardous combustion products include nitrogen oxides (NO_x) and carbon monoxide (CO).[\[9\]](#)
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)[\[9\]](#)

Section 5: Chemical and Physical Properties

Property	Value	Source(s)
Chemical Formula	C ₉ H ₁₁ N	[6] [11] [13]
Molecular Weight	133.19 g/mol	[6] [11] [13]
CAS Number	824-21-5	[2] [6] [11]
Appearance	Light yellow to yellow or colorless to brown liquid	[7] [11]
Boiling Point	100-102 °C (at 14 Torr) / 223.6 °C (at 760 mmHg)	[3] [11]
Density	~1.027 g/cm ³	[3] [11]
Flash Point	80.9 °C	[3]
Storage Temperature	2-8°C recommended	[11] [12]

Section 6: Stability and Reactivity

- Reactivity: No hazardous reactions are expected under normal processing.[\[9\]](#)
- Chemical Stability: The material is stable under recommended storage conditions but is sensitive to light.[\[7\]](#)[\[9\]](#)
- Conditions to Avoid: Exposure to light, heat, open flames, and incompatible products.[\[7\]](#)[\[9\]](#)

- Incompatible Materials: Strong oxidizing agents.[7][9]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[9]

Section 7: Disposal Considerations

All waste materials must be treated as hazardous.

- Chemical Waste: Dispose of **1-Methylindoline** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled hazardous waste container.[4][9]
- Container Disposal: Do not reuse empty containers. Dispose of the container to a hazardous or special waste collection point.[7]
- Regulatory Compliance: All disposal practices must be in accordance with local, state, and federal regulations. Do not let the chemical enter the drains or the environment.[4][7]

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